

Application Notes & Protocols for HPLC

Analysis of Enhydrin

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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These application notes provide a comprehensive guide for the quantitative analysis of enhydrin, a major bioactive sesquiterpene lactone found in the leaves of *Smallanthus sonchifolius* (yacon), using High-Performance Liquid Chromatography (HPLC). This methodology is crucial for researchers, scientists, and professionals in drug development and quality control of herbal medicine.

Introduction

Enhydrin is a sesquiterpene lactone known for its potential anti-diabetic properties.^[1] Accurate and precise quantification of enhydrin in yacon leaf extracts and other matrices is essential for quality control, standardization of herbal products, and further pharmacological research. HPLC with UV detection is a reliable and widely used method for this purpose.^{[1][2]} This document outlines a validated HPLC method for the simultaneous determination of enhydrin and a related compound, uvedalin.

Experimental Protocols

Sample Preparation: Extraction from Yacon Leaves

A rinse extraction method is effective for extracting enhydrin from the glandular trichomes on the leaf surface.^[1]

Protocol:

- Weigh 100 g of dried yacon leaves.
- Rinse the leaves with chloroform for 1-2 minutes.
- Filter the resulting solution.
- Evaporate the solvent from the filtrate using a rotary evaporator to obtain a thick extract.
- Dissolve the extract in 35 mL of methanol.
- Slowly add 15 mL of distilled water to the methanol solution to precipitate out less soluble compounds.
- Separate the precipitate and evaporate the filtrate to yield the final extract for HPLC analysis.^[3]

HPLC Method

A validated reversed-phase HPLC-UV method has been established for the quantification of enhydrin.^{[1][2]}

Chromatographic Conditions:

Parameter	Condition
Column	C18 (250 mm x 4.6 mm, 5 µm particle size) ^{[2][3]}
Mobile Phase	60% Water and 40% Acetonitrile ^{[2][3]}
Flow Rate	1.0 mL/min ^{[2][3]}
Detection	UV at 210 nm ^{[2][3]}
Run Time	30 minutes ^{[2][3]}

Quantitative Data Summary

The following tables summarize the validation parameters for the HPLC method for enhydrin analysis, as established by published research.

Table 1: Method Validation Parameters for Enhydrin Analysis[2]

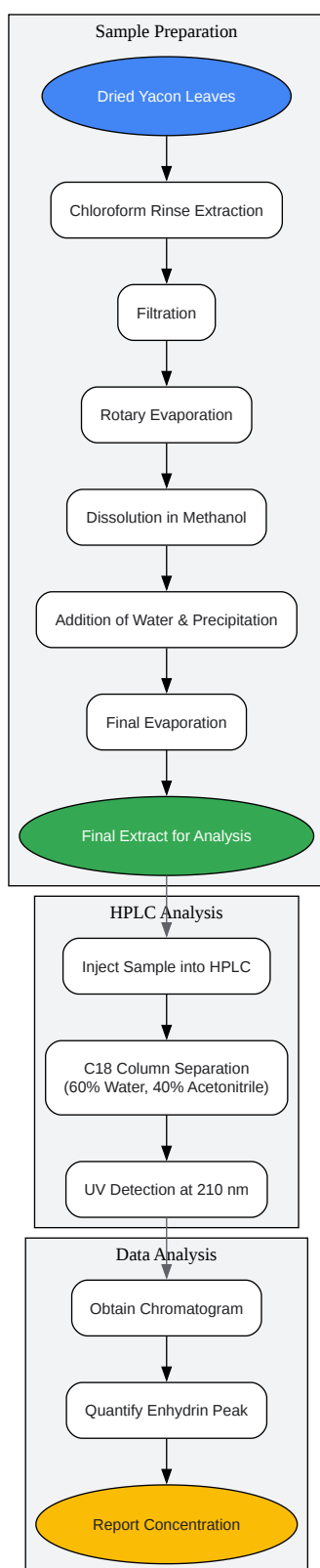
Parameter	Result
Linearity (R^2)	> 0.9999
Limit of Detection (LOD)	0.52 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.57 $\mu\text{g/mL}$
Accuracy (Recovery %)	101.46%
Precision (Repeatability %RSD)	0.30%

Table 2: Enhydrin Content in Yacon Leaf Extracts[2]

Extract Source	Enhydrin Content (%)
Ykal extract	1.67%
Ycin extract	1.26%

Experimental Workflow Diagram

The following diagram illustrates the key steps in the HPLC analysis of enhydrin from sample preparation to data analysis.



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Caption: Workflow for HPLC Analysis of Enhydrin.

Conclusion

The described HPLC method is linear, precise, and accurate, making it suitable for the routine quality control analysis of enhydrin in yacon leaf extracts and derived products.[1][2] Adherence to these protocols will ensure reliable and reproducible results for research and development purposes.

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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Quantification of Enhydrin and Uvedalin in the Ethanolic Extract of *Smallanthus sonchifolius* Leaves Validated by the HPLC Method - PubMed [pubmed.ncbi.nlm.nih.gov]
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